

formulation of Monoricinolein-based nanoparticles for drug encapsulation

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Compound of Interest

Compound Name: *Monoricinolein*

CAS No.: *141-08-2*

Cat. No.: *B093686*

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Executive Summary & Scientific Rationale

Monoricinolein (MR) represents a distinct class of amphiphilic monoacylglycerols capable of self-assembling into non-lamellar Lyotropic Liquid Crystalline Phases (LLCPs). Unlike the industry-standard Glycerol Monooleate (GMO), MR possesses a hydroxyl group at the C12 position of its fatty acid chain. This structural nuance significantly alters the Critical Packing Parameter (CPP), influencing membrane curvature and phase stability regions.

While GMO-based cubosomes are widely documented, MR nanoparticles offer unique advantages:

- **Tunable Pore Size:** The bulky hydroxyl group creates steric hindrance, modulating the water channel diameter (typically 3–5 nm).
- **Phase Stability:** MR exhibits different phase transition temperatures compared to GMO, often retaining the cubic phase at physiological temperatures where other lipids might transition to the less desirable lamellar phase.

- Bioadhesion: The additional hydroxyl group enhances hydrogen bonding capability with mucosal surfaces.

This guide details the formulation of MR nanoparticles via Top-Down (High-Energy) and Bottom-Up (Solvent Precursor) methodologies, ensuring high encapsulation efficiency and monodispersity.

Critical Material Attributes (CMA)

Component	Grade/Specification	Function	Critical Note
Monoricinolein (MR)	>98% Purity (Synthetic or Hydrolyzed)	Lipid Matrix	Impurities (di-/triglycerides) disrupt the cubic lattice symmetry.
Poloxamer 407 (F127)	Pharmaceutical Grade	Steric Stabilizer	The PEO-PPO-PEO triblock copolymer anchors into the lipid bilayer, preventing aggregation. [1]
Water	Milli-Q / Ultrapure (18.2 MΩ·cm)	Continuous Phase	Ionic strength affects the electrostatic double layer; use buffer for biological relevance.
Ethanol	HPLC Grade	Hydrotrope (Bottom-Up)	Must be completely removed to prevent phase destabilization.

Phase Behavior & Thermodynamics

Understanding the phase diagram is the prerequisite for successful formulation. MR self-assembles based on the curvature of the lipid-water interface.

- Bicontinuous Cubic Phase (

): A viscous, optically isotropic phase consisting of a single lipid bilayer infinite in three dimensions, separating two congruent water channels. (Symmetries: Im3m, Pn3m, Ia3d).

- Inverse Hexagonal Phase (

): Cylindrical water channels arranged in a hexagonal lattice.

The transition is driven by the Critical Packing Parameter (CPP):

Where:

- = Volume of hydrophobic tail
- = Effective headgroup area
- = Critical chain length

Insight: MR has a higher effective volume (

) due to the C12-OH group, pushing the curvature towards the

and

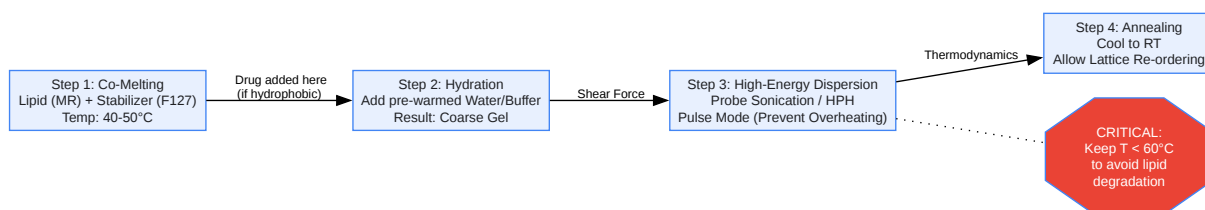
phases more readily than linear lipids.

Formulation Protocols

Method A: Top-Down Approach (High-Energy Dispersion)

Best for: Robust, solvent-free formulations; encapsulating hydrophobic or amphiphilic drugs.

Workflow Diagram:



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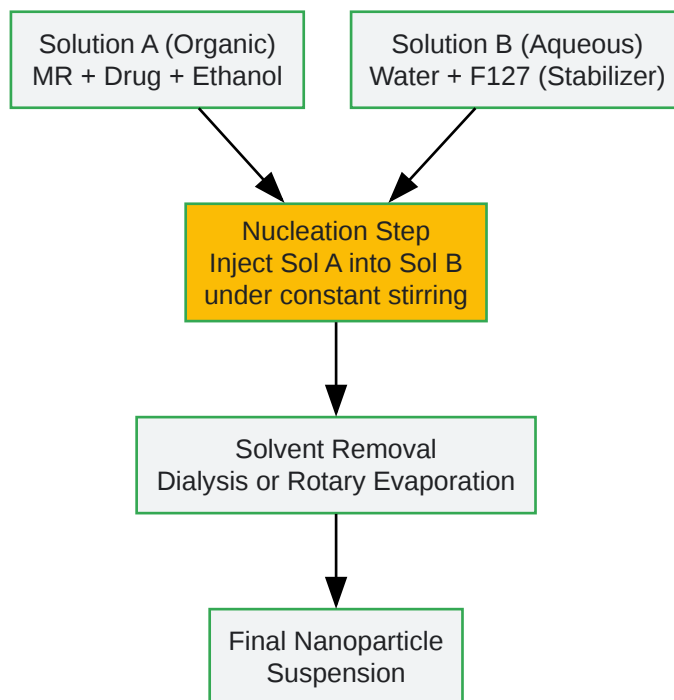
Detailed Protocol:

- Weighing: Weigh **Monoricinolein** (MR) and F127 in a glass vial. A typical mass ratio is 9:1 or 10:1 (Lipid:Polymer).
 - Example: 180 mg MR + 20 mg F127.
- Drug Loading (Lipophilic): Add the drug to the lipid mixture. If the drug is solid, co-melt at 45°C.
- Hydration: Add 4.8 mL of pre-warmed (45°C) Milli-Q water or PBS.
 - Total Solid Content: Typically 4-5% w/v.
- Dispersion (Sonication):
 - Use a probe sonicator (e.g., QSonica or equivalent).
 - Settings: Amplitude 40-50%, Pulse mode (5s ON, 5s OFF) for 10 minutes.
 - Safety: Immerse the vial in a water bath to dissipate heat. Excess heat can hydrolyze the ester bonds of MR.
- Annealing: Allow the dispersion to cool to room temperature (25°C) for at least 4 hours. This allows the lipid bilayer to minimize free energy and form the perfect cubic lattice.

Method B: Bottom-Up Approach (Solvent Dilution)

Best for: Thermolabile drugs (peptides, proteins); achieving smaller particle sizes (<150 nm).

Workflow Diagram:



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Detailed Protocol:

- Precursor Preparation: Dissolve MR (100 mg) in Ethanol (1 mL). Add drug if applicable.
- Aqueous Phase: Prepare a solution of F127 (10 mg) in Water (9 mL).
- Nucleation: Under magnetic stirring (700 RPM), inject the ethanolic lipid solution dropwise into the aqueous phase.
 - Observation: The solution will turn milky white (Tyndall effect) immediately.
- Solvent Removal:

- Option A (Dialysis): Transfer to a dialysis bag (MWCO 12-14 kDa) and dialyze against water for 24 hours.
- Option B (Evaporation): Use a rotary evaporator at reduced pressure (40°C) to remove ethanol.
- Concentration: If necessary, concentrate using Amicon Ultra centrifugal filters (100k MWCO).

Characterization & Validation

To confirm the formation of cubic phases (and not just liposomes or amorphous aggregates), the following validation steps are mandatory:

Technique	Parameter	Acceptance Criteria
Dynamic Light Scattering (DLS)	Hydrodynamic Diameter ()	150 – 300 nm
DLS	Polydispersity Index (PDI)	< 0.25 (Monodisperse)
Zeta Potential	Surface Charge	-15 to -30 mV (MR is slightly negative)
SAXS (Small Angle X-ray Scattering)	Bragg Peaks	Ratios of (Pn3m) or (Im3m)
Cryo-TEM	Morphology	Visible cubic symmetry/internal water channels

SAXS Interpretation: The "fingerprint" of the nanoparticle is its Bragg peak ratio.

- Pn3m (Double Diamond): Most common for MR/Water systems.
- Im3m (Primitive Cubic): Often seen with high stabilizer concentrations.

Troubleshooting Guide

- Issue:Phase Separation (Creaming)
 - Cause: Insufficient stabilizer (F127) or insufficient energy input.
 - Fix: Increase F127 to 15% w/w relative to lipid. Ensure sonication amplitude is sufficient.
- Issue:Loss of Cubic Structure (Lamellar Phase formed)
 - Cause: Drug loading is too high (>10%) or drug is too hydrophobic, disrupting the packing parameter.
 - Fix: Reduce drug load or co-formulate with a small amount (5%) of charged lipid (e.g., DOTAP) to swell the water channels.
- Issue:Particle Size too Large (>500 nm)
 - Cause: Inefficient shearing or lipid coalescence during cooling.
 - Fix: Perform the Top-Down method with a high-pressure homogenizer (3 cycles @ 1000 bar) instead of sonication.

References

- Yaghmur, A., & Glatter, O. (2009). Characterization and potential applications of nanostructured aqueous dispersions. *Advances in Colloid and Interface Science*, 147-148, 333-342. [Link](#)
- Barriga, H. M. G., et al. (2019). Current trends and challenges in the clinical translation of lipidic cubic phases. *Expert Opinion on Drug Delivery*, 16(6), 597-612. [Link](#)
- Chong, J. Y. T., et al. (2015). Steric stabilization of self-assembled cubic lyotropic liquid crystalline nanoparticles: High throughput evaluation of triblock copolymers. *Soft Matter*, 11, 5615-5624. [Link](#)
- Azmi, I. D., et al. (2015). **Monoricinolein**: A new liquid crystalline matrix for the intracellular delivery of anticancer drugs. *Colloids and Surfaces B: Biointerfaces*, 136, 1017-1026. [Link](#)

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